

Commercial Sourcing and Technical Guide for IR 754 Carboxylic Acid

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Compound of Interest

Compound Name: **IR 754 Carboxylic Acid**

Cat. No.: **B15551793**

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For researchers, scientists, and professionals engaged in drug development, the procurement and effective utilization of specialized biochemical reagents are critical. This guide provides a comprehensive overview of commercial sources for **IR 754 Carboxylic Acid**, a near-infrared (NIR) cyanine dye, and details experimental protocols for its application.

Commercial Availability of IR 754 Carboxylic Acid

A survey of chemical suppliers reveals several commercial sources for **IR 754 Carboxylic Acid** (CAS No. 2311980-68-2). The table below summarizes key quantitative data from various vendors to facilitate comparison and procurement decisions.

Vendor	Catalog Number	Purity	Available Quantities
ChemScene	CS-0185902	≥95%	Inquire
Tokyo Chemical Industry (TCI)	C3693	>80.0% (HPLC)[1]	1 g, 5 g
MedchemExpress	HY-W127704	95.7%	Inquire
Starshinechemical	ICTC3693	>80.0% (HPLC)[2]	Inquire
CP Lab Safety	-	80%+ (HPLC)[3]	1 g[3]
Immunomart	TYD-01793	-	Out of Stock[4]

Experimental Protocols

IR 754 Carboxylic Acid is frequently utilized in bioconjugation, particularly for labeling proteins and antibodies. The carboxylic acid group can be activated to form a reactive N-hydroxysuccinimide (NHS) ester, which then readily couples with primary amines on the target biomolecule.

Protocol 1: Activation of IR 754 Carboxylic Acid with EDC and NHS

This protocol describes the activation of the carboxylic acid group on IR 754 to an amine-reactive NHS ester.

Materials:

- **IR 754 Carboxylic Acid**
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.5-5[5]

Procedure:

- Dissolve **IR 754 Carboxylic Acid** in anhydrous DMF or DMSO to a final concentration of 10 mg/mL.
- In a separate tube, prepare a fresh solution of EDC and NHS in the reaction buffer. A common molar ratio is a 2-5 fold molar excess of EDC and NHS over the carboxylic acid.
- Add the EDC/NHS solution to the **IR 754 Carboxylic Acid** solution.
- Allow the reaction to proceed for 15-60 minutes at room temperature with gentle mixing.[5] The reaction mixture now contains the activated IR 754-NHS ester.

Protocol 2: Conjugation of Activated IR 754-NHS Ester to an Antibody

This protocol outlines the coupling of the activated IR 754-NHS ester to a target antibody.

Materials:

- Activated IR 754-NHS ester solution (from Protocol 1)
- Antibody solution (1-2 mg/mL in a suitable buffer)
- Conjugation Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-8.0. It is crucial that this buffer is free of primary amines (e.g., Tris).
- Quenching solution: 1M Tris-HCl, pH 8.0 or 1M Glycine
- Purification column (e.g., size-exclusion chromatography)

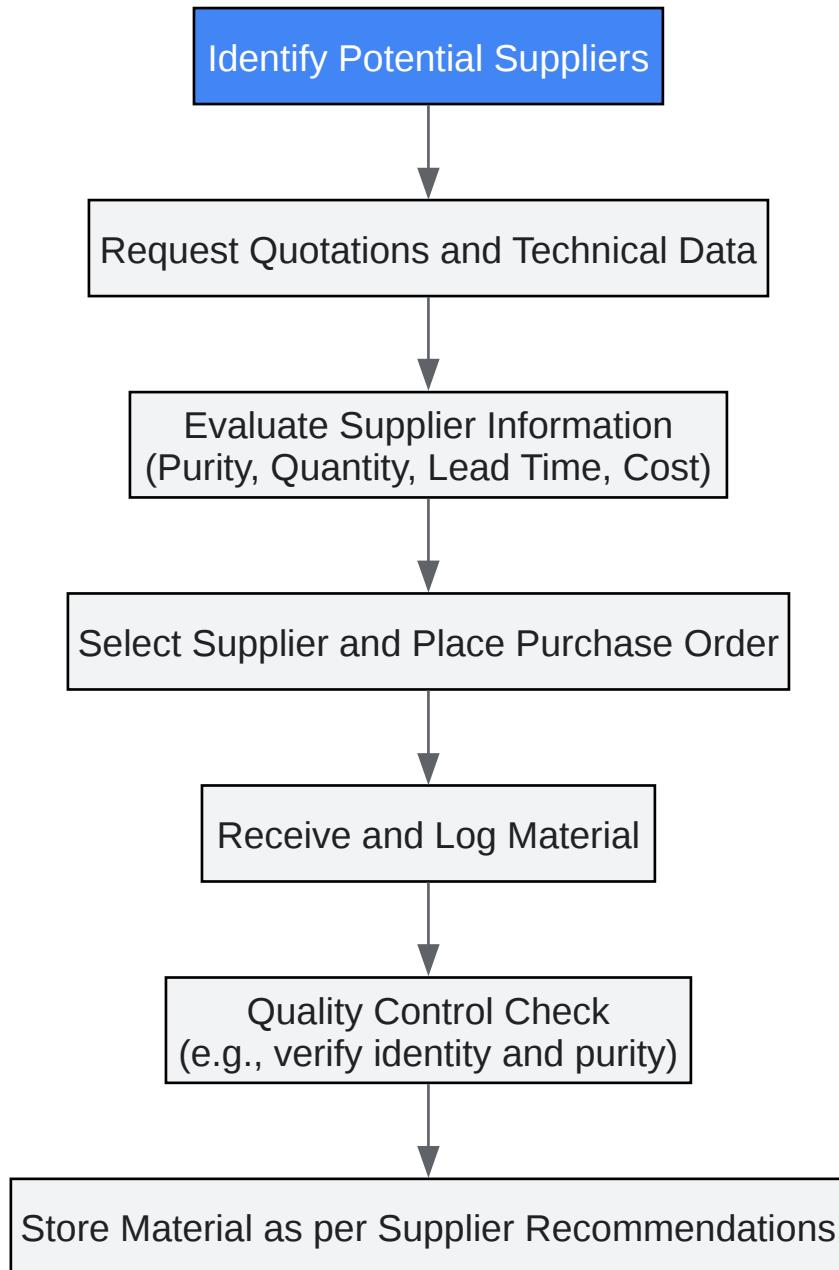
Procedure:

- Adjust the pH of the antibody solution to 7.2-8.0 using the conjugation buffer.
- Add the activated IR 754-NHS ester solution to the antibody solution. The molar ratio of dye to antibody will need to be optimized for the specific application, but a starting point is often a 5-20 fold molar excess of the dye.
- Incubate the reaction for 1-2 hours at room temperature with gentle mixing.
- Quench the reaction by adding the quenching solution to a final concentration of 50-100 mM. This will react with any unreacted NHS-ester.
- Purify the antibody-dye conjugate from excess dye and reaction byproducts using a suitable purification column.

Visualizing Workflows and Pathways

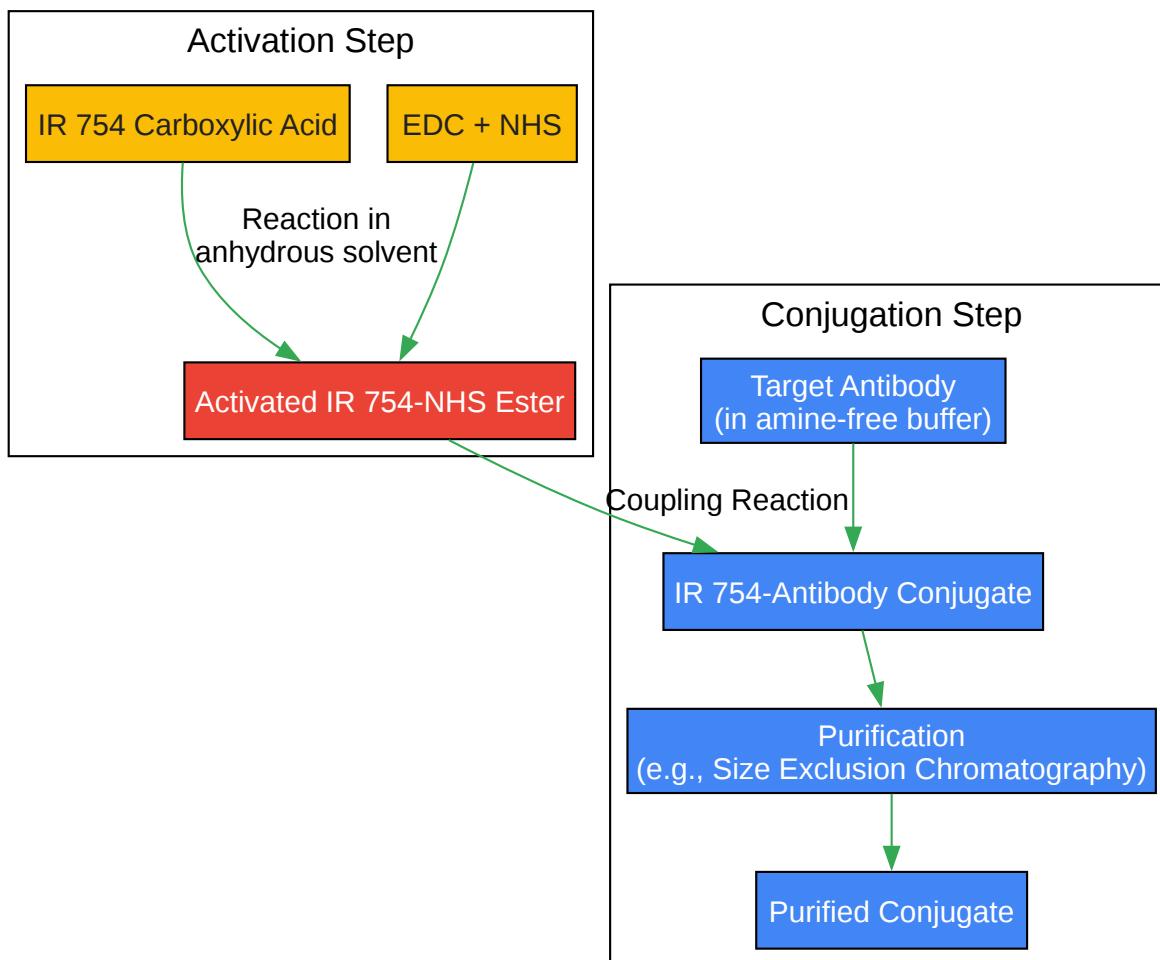
To further aid researchers, the following diagrams, generated using Graphviz, illustrate key processes related to the sourcing and application of **IR 754 Carboxylic Acid**.

Procurement Workflow for IR 754 Carboxylic Acid

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Caption: A logical workflow for the procurement of **IR 754 Carboxylic Acid**.

NHS Ester Activation and Antibody Conjugation Pathway

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Caption: Signaling pathway for NHS ester activation and antibody conjugation.

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